

# 2-Chloromesitylene material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 2-Chloromesitylene

Cat. No.: B157201

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An In-Depth Technical Guide to the Material Safety Data Sheet (MSDS) for **2-Chloromesitylene**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Chloromesitylene**, also known as 1-chloro-2,4,6-trimethylbenzene, is a halogenated aromatic hydrocarbon with the chemical formula  $C_9H_{11}Cl$ .<sup>[1][2]</sup> Its unique structure, featuring a benzene ring substituted with a chlorine atom and three methyl groups, makes it a valuable intermediate in organic synthesis. This guide provides a comprehensive overview of the critical safety and handling information for **2-Chloromesitylene**, moving beyond a simple recitation of MSDS data to offer practical insights and protocols essential for laboratory and developmental settings.

## Section 1: Chemical and Physical Properties

A thorough understanding of a chemical's physical properties is fundamental to its safe handling and use in experimental design. **2-Chloromesitylene** is a colorless to almost colorless clear liquid.<sup>[1]</sup> Key quantitative data are summarized in the table below.

| Property                                   | Value                             | Reference(s) |
|--------------------------------------------|-----------------------------------|--------------|
| CAS Number                                 | 1667-04-5                         | [1][3]       |
| Molecular Formula                          | C <sub>9</sub> H <sub>11</sub> Cl | [1][4]       |
| Molecular Weight                           | 154.64 g/mol                      | [1][3][5]    |
| Boiling Point                              | 204-206 °C at 760 mmHg            | [4][6]       |
| Flash Point                                | 76.8 ± 5.9 °C                     | [4]          |
| Density                                    | 1.0 ± 0.1 g/cm <sup>3</sup>       | [4]          |
| Vapor Pressure                             | 0.3 ± 0.4 mmHg at 25°C            | [1][4]       |
| LogP (Octanol/Water Partition Coefficient) | 4.19                              | [4]          |

The relatively high boiling point and flash point indicate that while **2-Chloromesitylene** is a combustible liquid, it does not pose an immediate fire hazard at standard room temperature.[4][7] However, its low vapor pressure suggests that it can slowly volatilize, necessitating handling in well-ventilated areas to avoid inhalation exposure.[1][4]

```
// Benzene ring n1 [pos="0,1", label=""]; n2 [pos="-0.87,0.5!", label=""]; n3 [pos="-0.87,-0.5!", label=""]; n4 [pos="0,-1!", label=""]; n5 [pos="0.87,-0.5!", label=""]; n6 [pos="0.87,0.5!", label=""];
```

```
// Double bonds n1 -- n2 [penwidth=2]; n3 -- n4 [penwidth=2]; n5 -- n6 [penwidth=2]; n2 -- n3 [penwidth=1]; n4 -- n5 [penwidth=1]; n6 -- n1 [penwidth=1];
```

```
// Substituents sub_Cl [label="Cl", fontcolor="#202124", pos="0,2!", fontsize=12]; sub_CH3_1 [label="CH3", fontcolor="#202124", pos="-1.73,1!", fontsize=12]; sub_CH3_2 [label="CH3", fontcolor="#202124", pos="1.73,-1!", fontsize=12]; sub_CH3_3 [label="CH3", fontcolor="#202124", pos="-1.73,-1!", fontsize=12];
```

```
n1 -- sub_Cl; n2 -- sub_CH3_1; n5 -- sub_CH3_2; n3 -- sub_CH3_3;
```

```
// Atom labels inside the ring for clarity c1 [label="C", pos="0,0.9!"]; c2 [label="C", pos="-0.78,0.45!"]; c3 [label="C", pos="-0.78,-0.45!"]; c4 [label="C", pos="0,-0.9!"]; c5
```

```
[label="C", pos="0.78,-0.45!"]; c6 [label="C", pos="0.78,0.45!"]; }
```

Chemical structure of **2-Chloromesitylene**.

## Section 2: Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Chloromesitylene** is classified as a hazardous substance.<sup>[5]</sup><sup>[8]</sup> The primary hazards are associated with its irritant properties.<sup>[5]</sup>

GHS Hazard Classification:

| Hazard Class                                                                    | Category | Hazard Statement                       |
|---------------------------------------------------------------------------------|----------|----------------------------------------|
| Skin Corrosion/Irritation                                                       | 2        | H315: Causes skin irritation           |
| Serious Eye Damage/Eye Irritation                                               | 2A       | H319: Causes serious eye irritation    |
| Specific target organ toxicity — single exposure (Respiratory tract irritation) | 3        | H335: May cause respiratory irritation |

These classifications are based on aggregated data from notifications to the European Chemicals Agency (ECHA).<sup>[5]</sup> The "Warning" signal word is appropriate for these hazard levels.<sup>[5]</sup>

```
graph GHS_Hazards {
  bgcolor="#F1F3F4";
  node [shape=none, margin=0, fontname="sans-serif"];
  table [label=<
```

GHS Pictogram for **2-Chloromesitylene**

Signal Word: Warning

H315:

Causes skin irritation<sup>[5]</sup>

H319:

Causes serious eye irritation[5]

H335:

May cause respiratory irritation[5]

```
>];  
}
```

GHS Pictogram and Hazard Statements.

## Section 3: Safe Handling and Storage

Given the identified hazards, a systematic approach to handling and storage is crucial to minimize risk.

### Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **2-Chloromesitylene** in a well-ventilated area.[9][10] A chemical fume hood is the preferred engineering control to minimize inhalation of vapors.
- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact, which can cause serious irritation.[11]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) and a lab coat to prevent skin contact.[9][11] Wash hands thoroughly after handling.[9][11]
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[9][10]

### Storage Protocol

- Container: Store in a tightly closed container.[7][12]
- Environment: Keep in a dry, cool, and well-ventilated place.[1][7][12] A recommended storage temperature is between 2-8°C.[1]
- Incompatibilities: Store away from strong oxidizing agents.[9]

- Ignition Sources: Keep away from open flames, hot surfaces, and sources of ignition.[7][9][12]

}

Workflow for Safe Handling of **2-Chloromesitylene**.

## Section 4: Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

### First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[10] Seek immediate medical attention.[10][13]
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[10][13] If irritation persists, seek medical attention.[9]
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[9][10] If not breathing, give artificial respiration.[9][10] If symptoms persist, call a poison center or doctor.[14]
- Ingestion: Do NOT induce vomiting.[10] Clean mouth with water and drink plenty of water afterwards.[9] Seek medical attention if symptoms occur.[9]

### Spill Response Protocol

- Evacuate: Evacuate personnel from the immediate area.[15]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further leakage or spillage if it is safe to do so.[11] Do not let the product enter drains.[7][11]

- Absorb: Use a non-combustible absorbent material (e.g., sand, earth, vermiculite) to soak up the spill.
- Collect: Sweep up and shovel the absorbed material into a suitable, labeled container for disposal.<sup>[9]</sup>
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Dispose: Dispose of the waste in accordance with local, state, and federal regulations.<sup>[9][10]</sup>

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.<sup>[9]</sup>
- Specific Hazards: As a combustible material, containers may explode when heated.<sup>[9]</sup> Hazardous combustion products include carbon monoxide, carbon dioxide, and hydrogen chloride gas.<sup>[9][10]</sup>
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.<sup>[9][10]</sup>

## Section 5: Stability and Reactivity

- Reactivity: No specific reactivity hazards have been identified under normal conditions.<sup>[9]</sup>
- Chemical Stability: **2-Chloromesitylene** is stable under recommended storage conditions.<sup>[9]</sup>
- Conditions to Avoid: Avoid exposure to heat, flames, and sparks, as well as incompatible materials.<sup>[9][12]</sup>
- Incompatible Materials: Strong oxidizing agents can react with **2-Chloromesitylene**.<sup>[9]</sup>
- Hazardous Decomposition Products: Under fire conditions, it can decompose to produce carbon oxides and hydrogen chloride gas.<sup>[9][10]</sup>

## Section 6: Toxicological Information

While specific toxicological studies on **2-Chloromesitylene** are not extensively available in the provided search results, the GHS classification indicates it is an irritant to the skin, eyes, and respiratory system.[5] Related compounds, such as mesitylene (1,3,5-trimethylbenzene), have undergone more extensive toxicological evaluation. For mesitylene, the no-observed-adverse-effect-level (NOAEL) for maternal toxicity in rats was 100 ppm, and for developmental toxicity, it was 300 ppm.[16] While this information provides some context, it is crucial to handle **2-Chloromesitylene** based on its own specific hazard classifications.

## Conclusion

**2-Chloromesitylene** is a valuable chemical intermediate that can be handled safely by adhering to the principles of good laboratory practice. This guide, grounded in the available MSDS and chemical data, provides the necessary framework for researchers, scientists, and drug development professionals to work with this compound confidently and safely. By understanding its properties, recognizing its hazards, and implementing the prescribed handling and emergency protocols, the risks associated with **2-Chloromesitylene** can be effectively managed.

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